

physical and chemical properties of 2-(tert-butyl)isothiazolidine 1,1-dioxide

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Compound of Interest

Compound Name: 2-(tert-Butyl)isothiazolidine 1,1-dioxide

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2-(tert-butyl)isothiazolidine 1,1-dioxide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(tert-butyl)isothiazolidine 1,1-dioxide, a member of the sultam class of compounds, is a heterocyclic organic molecule of growing interest in the fields of medicinal chemistry and drug discovery. Sultams, which are cyclic sulfonamides, are recognized for their diverse biological activities and are scaffolds for the development of novel therapeutic agents. This technical guide provides a detailed overview of the known physical and chemical properties of **2-(tert-butyl)isothiazolidine 1,1-dioxide**, including its synthesis, reactivity, and potential biological significance.

Core Physical and Chemical Properties

While extensive experimental data for **2-(tert-butyl)isothiazolidine 1,1-dioxide** is not widely published, the following information has been compiled from available sources.

Table 1: Physical and Chemical Properties of **2-(tert-butyl)isothiazolidine 1,1-dioxide**

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₅ NO ₂ S	[1]
Molecular Weight	177.26 g/mol	[1]
CAS Number	34693-41-9	[1] [2]
Appearance	Not specified in available literature.	
Melting Point	Not specified in available literature.	
Boiling Point	Not specified in available literature.	
Solubility	Not specified in available literature.	
Storage Conditions	Sealed in a dry environment at 2-8°C.	[2]

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **2-(tert-butyl)isothiazolidine 1,1-dioxide** is not explicitly available in the reviewed literature. However, general methods for the synthesis of isothiazolidine 1,1-dioxide libraries and related sultam structures can provide a foundational approach for its preparation. These methods often involve cyclization reactions of appropriate precursors.

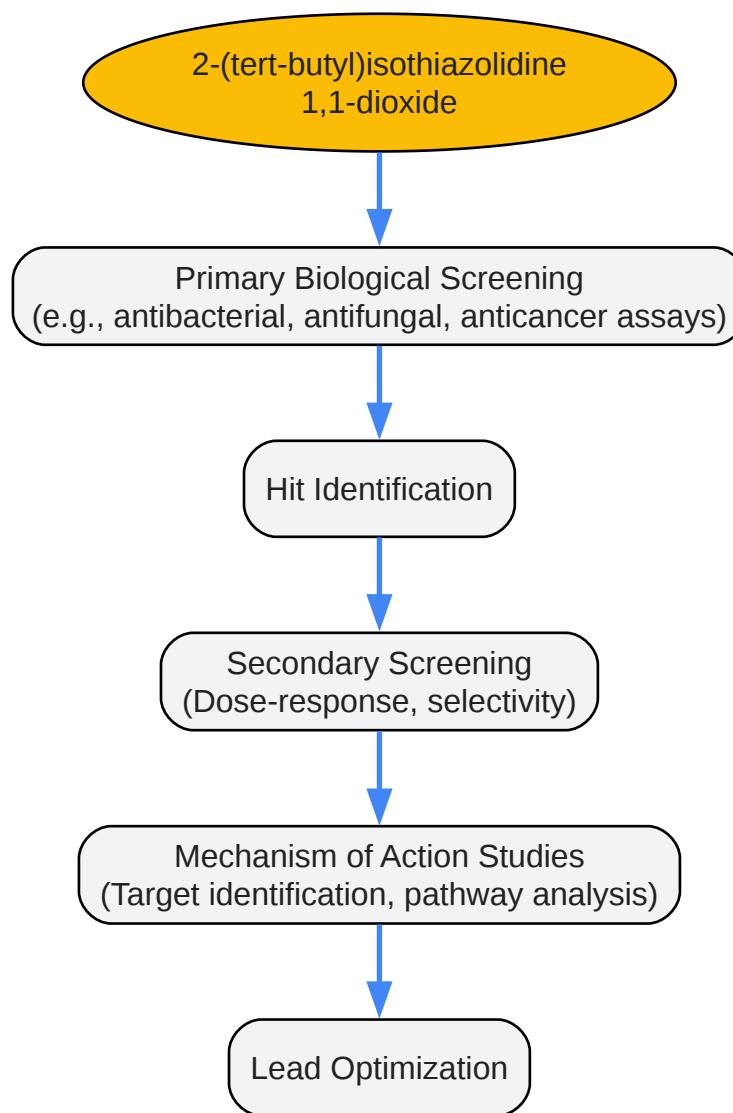
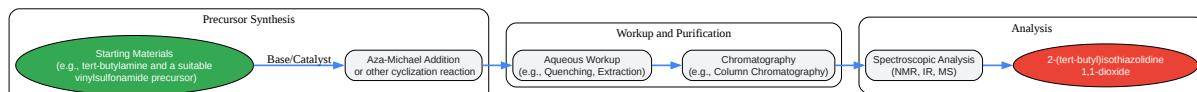
One general approach involves the intramolecular cyclization of vinyl sulfonamides. For instance, α -amino acid esters can be sulfonylated with (2-chloroethyl)sulfonyl chloride to yield alkyl 2-((vinylsulfonyl)amino)carboxylates. Subsequent intramolecular carbo-Michael reaction, mediated by a base such as sodium hydride, can afford the isothiazolidine-1,1-dioxide ring system.[\[3\]](#)

Another strategy that could be adapted is the aza-Michael addition of an amine to a suitable acceptor. For example, the synthesis of isothiazolidine 1,1-dioxide libraries has been achieved through the reaction of a 2-(prop-2-yn-1-yl)-2,3-dihydroisothiazole 1,1-dioxide core with various

amines in the presence of a catalyst like DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene).^[4] To synthesize the target compound, tert-butylamine could be used as the amine nucleophile in a similar reaction setup.

Hypothetical Experimental Workflow for Synthesis

The following diagram illustrates a generalized workflow that could be adapted for the synthesis of **2-(tert-butyl)isothiazolidine 1,1-dioxide**, based on common sultam synthesis strategies.



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